

Application Notes and Protocols: Tos-Gly-Pro-Arg-ANBA-IPA in Coagulation Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tos-Gly-Pro-Arg-ANBA-IPA

Cat. No.: B10799682

[Get Quote](#)

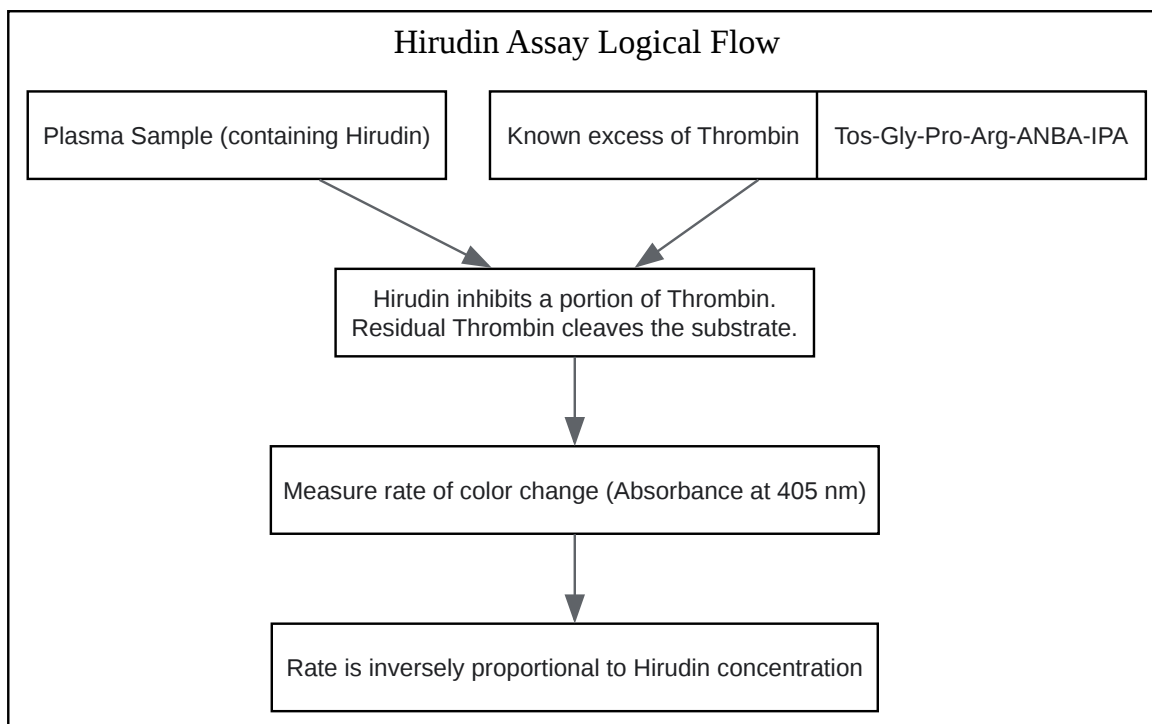
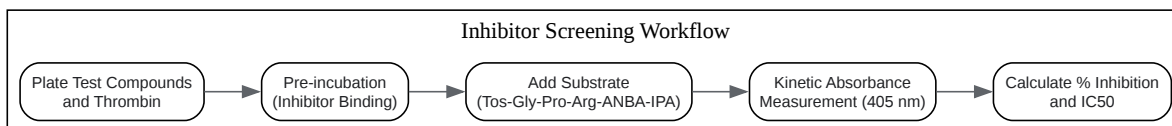
For Researchers, Scientists, and Drug Development Professionals

Introduction

Tos-Gly-Pro-Arg-ANBA-IPA is a highly specific chromogenic peptide substrate designed for the photometric determination of thrombin activity. The sequence Gly-Pro-Arg is selectively recognized and cleaved by thrombin. This cleavage releases the chromophore 5-amino-2-nitro benzoic acid isopropylamide (ANBA-IPA), which can be quantified by measuring the change in absorbance at 405 nm. A key advantage of utilizing an ANBA-based chromophore over traditional p-nitroanilide (pNA) substrates is the significantly decreased hydrolysis by other coagulation enzymes such as Factor Xa, kallikrein, and plasmin, leading to enhanced specificity for thrombin.^{[1][2]} This makes **Tos-Gly-Pro-Arg-ANBA-IPA** an invaluable tool for specific thrombin activity assays, inhibitor screening, and the determination of direct thrombin inhibitors like hirudin in plasma and other biological samples.^{[1][3]}

Principle of Action

The fundamental principle behind the use of **Tos-Gly-Pro-Arg-ANBA-IPA** lies in a simple enzymatic reaction. Thrombin selectively cleaves the peptide bond between arginine (Arg) and the ANBA-IPA chromophore. This cleavage liberates the yellow-colored ANBA-IPA, leading to an increase in absorbance at 405 nm. The rate of this absorbance change is directly proportional to the thrombin activity in the sample. This relationship allows for the precise quantification of thrombin concentration or the inhibitory effect of various compounds on thrombin activity.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Evaluation of an automated chromogenic substrate assay for the rapid determination of hirudin in plasma - PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. New chromogenic substrates for thrombin with increased specificity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols: Tos-Gly-Pro-Arg-ANBA-IPA in Coagulation Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10799682#application-of-tos-gly-pro-arg-anba-ipa-in-coagulation-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com